

The Original Isolation of Puberulic Acid from *Penicillium puberulum*: A Technical Guide

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Compound of Interest

Compound Name: *Puberulic acid*

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This technical guide provides a detailed account of the initial isolation and characterization of **puberulic acid**, a tropolone natural product, from the fungus *Penicillium puberulum*. The methodologies outlined below are based on the seminal work of Birkinshaw and Raistrick, published in 1932, which marked the first successful separation of this bioactive compound. This document is intended to serve as a comprehensive resource, offering insights into the foundational techniques of natural product chemistry and providing a historical context for contemporary research on **puberulic acid** and its analogs.

Quantitative Data Summary

The following table summarizes the key quantitative data reported by Birkinshaw and Raistrick (1932) during the initial isolation of **puberulic acid**.

Parameter	Value	Notes
Yield of Crude Barium Salt	~ 1.1 g per 2 liters of medium	This was the initial precipitate from the culture filtrate.
Yield of Crude Puberulic Acid	Not explicitly stated	The paper focuses on the properties of the purified substance.
Melting Point	316-318 °C (with decomposition)	Determined using a standard melting point apparatus of the era.
Elemental Analysis (C)	48.5%	Theoretical for C ₈ H ₆ O ₆ : 48.48%
Elemental Analysis (H)	3.2%	Theoretical for C ₈ H ₆ O ₆ : 3.03%

Experimental Protocols

The following sections detail the experimental methodologies employed in the original isolation of **puberulic acid** from *Penicillium puberulum*.

I. Fungal Strain and Culture Conditions

- Organism: *Penicillium puberulum* Bainier.
- Culture Medium: A modified Czapek-Dox solution was utilized. For every 2 liters of medium, the composition was as follows:
 - Glucose: 100 g
 - Sodium Nitrate (NaNO₃): 5.0 g
 - Potassium Dihydrogen Phosphate (KH₂PO₄): 2.0 g
 - Potassium Chloride (KCl): 1.0 g
 - Magnesium Sulfate Heptahydrate (MgSO₄·7H₂O): 0.5 g

- Ferrous Sulfate Heptahydrate ($\text{FeSO}_4 \cdot 7\text{H}_2\text{O}$): 0.02 g
- Distilled Water: to 2 liters
- Sterilization: The medium was sterilized by autoclaving.
- Inoculation: The sterilized medium was inoculated with spores of *P. puberulum*.
- Incubation: The cultures were incubated at 24°C for approximately 35 days. During this period, a thick, felt-like mycelial mat developed on the surface of the medium.

II. Extraction of Crude Puberulic Acid

- Mycelium Separation: After the incubation period, the mycelial mats were removed from the culture medium by filtration.
- Acidification and Initial Precipitation: The clear, filtered medium was acidified by the addition of hydrochloric acid (HCl). This step is crucial as it protonates the organic acids, reducing their solubility in the aqueous medium.
- Extraction with a Non-polar Solvent: The acidified medium was then thoroughly extracted with ether in a continuous extraction apparatus. Ether, being immiscible with water, serves to partition the organic acids from the aqueous phase.
- Concentration: The ether extract was concentrated by distillation to a smaller volume.

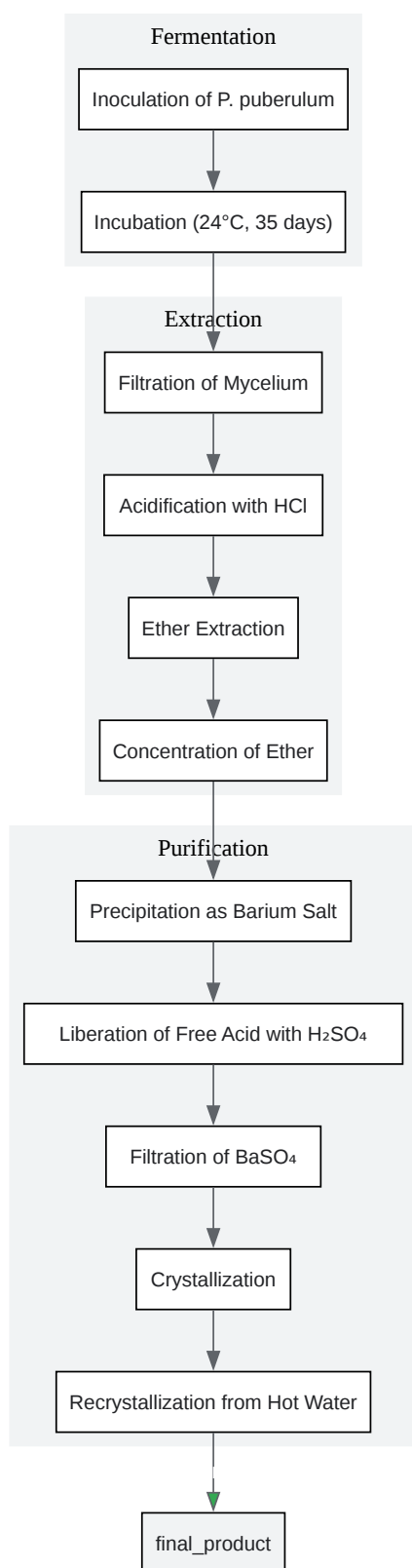
III. Purification of Puberulic Acid

- Formation of the Barium Salt: The concentrated ether extract was treated with an excess of a hot, aqueous solution of barium hydroxide ($\text{Ba}(\text{OH})_2$). This resulted in the precipitation of the barium salt of the crude organic acids.
- Isolation of the Barium Salt: The precipitated barium salt was collected by filtration and washed.
- Liberation of the Free Acid: The barium salt was suspended in water and treated with a carefully calculated amount of sulfuric acid (H_2SO_4) to precipitate the barium as barium sulfate (BaSO_4), thereby liberating the free organic acids in the aqueous solution.

- Filtration: The insoluble barium sulfate was removed by filtration.
- Crystallization: The resulting aqueous solution containing the free acids was concentrated by evaporation. Upon cooling, **puberulic acid** crystallized from the solution.
- Recrystallization: For further purification, the crude **puberulic acid** was recrystallized from hot water. This process yielded a cream-colored powder.

Visualizations

The following diagrams illustrate the key workflows and relationships described in the initial isolation of **puberulic acid**.



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